

Methyltriethylammonium Carbonate: A Technical Overview

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Compound of Interest

Compound Name: *Methyltriethylammonium carbonate*

Cat. No.: *B8594406*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyltriethylammonium carbonate, an ionic liquid, presents a unique set of properties that are of growing interest in various scientific and industrial fields. This technical guide provides a comprehensive overview of its known characteristics, drawing from available data to inform researchers, scientists, and professionals in drug development. This document summarizes its physicochemical properties, and highlights areas where further research is needed to fully characterize this compound.

Core Properties

Methyltriethylammonium carbonate is a quaternary ammonium salt with the chemical formula $C_9H_{21}NO_3$.^[1] It is most commonly available as a solution, typically around 50% concentration in a methanol and water mixture.^[1] Its classification as a dangerous good for transport underscores the need for careful handling. The absence of reported melting and boiling points in public databases suggests that the compound may be thermally unstable.

Physicochemical Properties

A summary of the available quantitative data for **methyltriethylammonium carbonate** is presented in Table 1. It is important to note that specific experimental data for the pure

compound, such as density and solubility in various solvents, are not widely available in the reviewed literature. The provided refractive index pertains to the commercially available solution.

Table 1: Physicochemical Properties of **Methyltriethylammonium Carbonate**

Property	Value	Source
Chemical Formula	C9H21NO3	[1]
Molecular Weight	191.27 g/mol	[1]
CAS Number	113840-08-7	[1]
Appearance	Typically a solution	[1]
Refractive Index (n _{20/D})	1.407 (for ~50% solution in methanol:water 2:3)	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **methyltriethylammonium carbonate** are not readily available in the surveyed scientific literature. However, general methodologies for the synthesis of related quaternary ammonium carbonates can provide a foundational understanding.

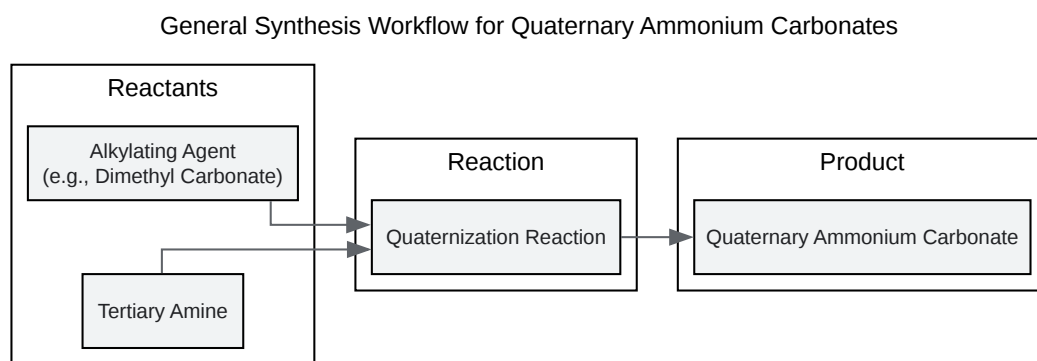
General Synthesis of Quaternary Ammonium Carbonates

The synthesis of quaternary ammonium carbonates can often be achieved through the reaction of a tertiary amine with an alkylating agent such as dimethyl carbonate.[2][3] One patented method describes the preparation of tri-long-chain alkyl-ammonium bicarbonate and carbonate from a tri-long-chain alkyl tertiary amine and dimethyl carbonate without the use of toxic alkylation reagents or catalysts.[4] Another approach involves the reaction of a tertiary amine and methanol with a cyclic carbonate to yield a quaternary ammonium methocarbonate, which can then be converted to the corresponding carbonate.[5] A further general method involves the reaction of a C1-C20 alkyl or aryl-substituted alkyl, C8-C20 alkyl quaternary ammonium chloride with a metal hydroxide, followed by reaction with carbon dioxide.[6]

It is crucial to note that these are general procedures for related compounds, and specific reaction conditions, stoichiometry, and purification methods would need to be optimized for the synthesis of **methyltriethylammonium carbonate**.

Logical Relationship for a General Quaternary Ammonium Carbonate Synthesis

The following diagram illustrates a generalized logical workflow for the synthesis of a quaternary ammonium carbonate, based on the common methodologies found in the literature.



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Caption: A simplified workflow illustrating the general synthesis of quaternary ammonium carbonates from a tertiary amine and an alkylating agent.

Applications and Areas of Research

Methyltriethylammonium carbonate and related quaternary ammonium salts are being explored for a variety of applications, leveraging their properties as ionic liquids.

- **Catalysis:** Quaternary ammonium salts can act as catalysts in various chemical transformations. For instance, they have been investigated for their catalytic activity in

transesterification reactions.[2]

- **Material Science:** These compounds are also being explored in the development of advanced materials. Their use as extractants in hydrometallurgy is an emerging area of interest.
- **Carbon Capture:** The potential for ionic liquids to be used in CO₂ capture technologies is an active area of research.

Conclusion and Future Directions

Methyltriethylammonium carbonate is an ionic liquid with potential applications in catalysis and materials science. While some of its basic chemical properties are documented, there is a significant lack of detailed quantitative data, including its density, solubility in various solvents, and thermodynamic properties. Furthermore, specific and detailed experimental protocols for its synthesis, purification, and analysis are not widely published. The absence of such information hinders the full exploitation of this compound's potential. Future research should focus on a more thorough characterization of its physicochemical properties and the development of standardized experimental procedures. Such efforts will be crucial for advancing its application in scientific research and industrial processes.

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